

# FFN 102 Mesylate: A Technical Guide to its Spectral Properties and pH Dependence

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## Compound of Interest

Compound Name: FFN 102 mesylate

Cat. No.: B2789334

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## Introduction

**FFN 102 mesylate** is a powerful scientific tool, a pH-responsive fluorescent false neurotransmitter (FFN) that offers a unique window into the workings of dopaminergic systems. [1] As a selective substrate for the dopamine transporter (DAT) and the vesicular monoamine transporter 2 (VMAT2), FFN 102 allows for the visualization of dopamine uptake, packaging into synaptic vesicles, and release from individual presynaptic terminals.[1][2] Its fluorescence is highly dependent on the surrounding pH, making it an invaluable probe for studying the pH dynamics of synaptic vesicles and the process of exocytosis.[2][3][4][5] This technical guide provides an in-depth overview of the spectral properties of **FFN 102 mesylate**, its pH-dependent behavior, and the experimental protocols for its characterization and use.

## Core Spectral and Physicochemical Properties

FFN 102 is a synthetic compound based on a coumarin scaffold, which is responsible for its fluorescent properties.[2] The key features that govern its utility as a fluorescent probe are detailed below.

Property	Value	Reference
Molecular Weight	335.76 g/mol	[1]
Purity	>98%	[6][7]
Solubility	Soluble in water to 50 mM and in DMSO to 100 mM	[6][7]
logD (pH 7.4)	-1.45	[2]
pKa	6.2	[2][5]

## pH-Dependent Spectral Properties

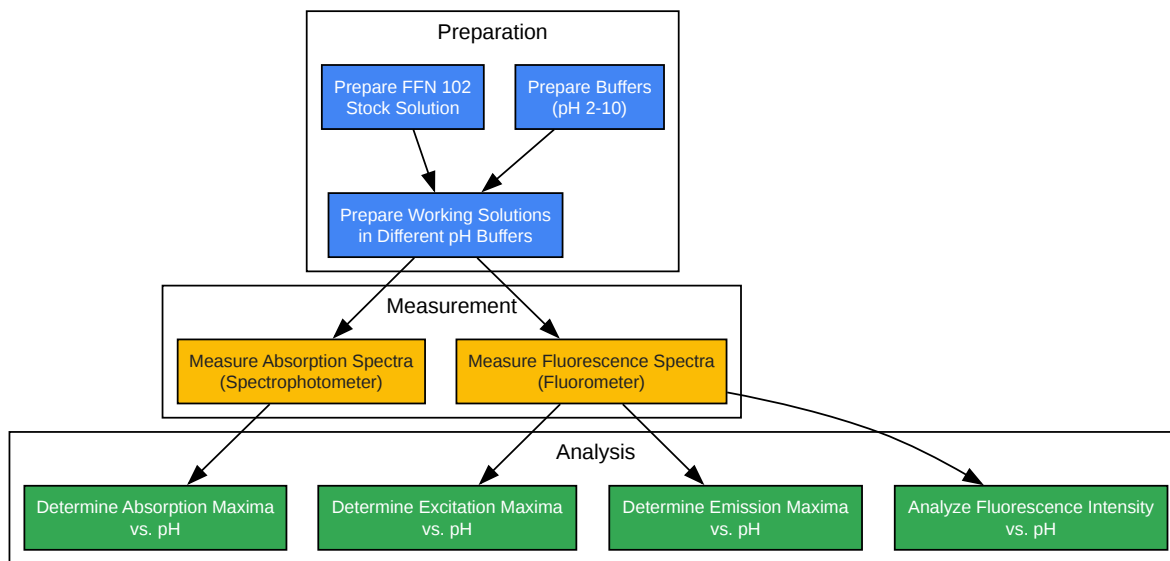
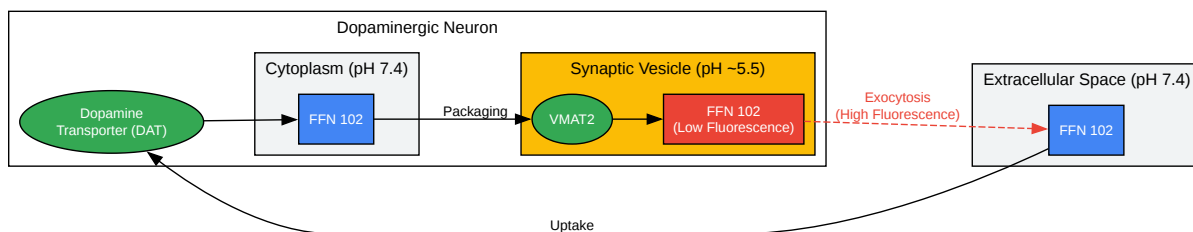
The fluorescence of FFN 102 is intimately linked to the pH of its environment. This property arises from the protonation state of the hydroxyl group on the coumarin ring.[2] In the acidic environment of synaptic vesicles (pH ~5.0-5.6), the hydroxyl group is protonated, leading to distinct spectral characteristics compared to the neutral pH of the cytoplasm and extracellular space (pH ~7.4), where it is deprotonated.[2][4][5] This pH sensitivity allows for the ratiometric measurement of pH in the excitation spectrum and a significant increase in fluorescence intensity upon release from the acidic vesicle into the neutral extracellular space.[2][3]

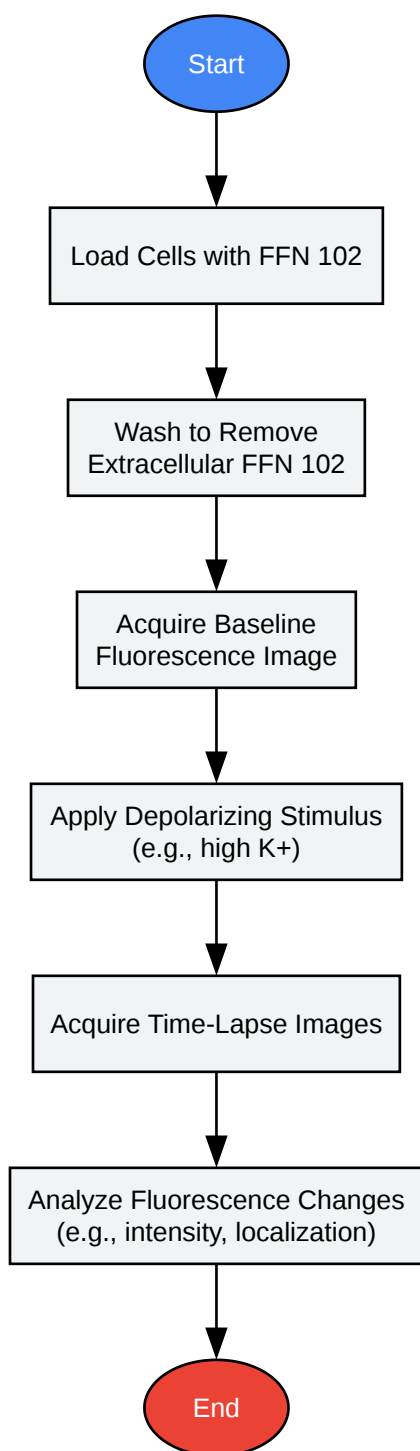
Spectral Property	Acidic Conditions (pH 5.0)	Neutral Conditions (pH 7.4-7.5)	Reference
Absorption Maximum	331 nm	371 nm	[2]
Excitation Maximum	340 nm	370 nm	[1][2]
Emission Maximum	435 nm	435 nm (or 453 nm)	[1][2]
Fluorescence Intensity	Low	High (4.6-fold increase from pH 5.3 to 7.3)	[3]

## Signaling Pathway and Mechanism of Action

The utility of FFN 102 as a fluorescent probe for dopaminergic neurotransmission stems from its specific interaction with key proteins in the dopamine lifecycle. The following diagram

illustrates the pathway of FFN 102 uptake, vesicular packaging, and release.





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